

# performance UV-curable coatings 2-(Vinylloxy)ethanol

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## Compound Focus: 2-(Vinylloxy)ethanol

CAS No.: 764-48-7

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## Vinyl Ethers in UV Curable Coatings

Vinyl ethers, such as **2-(Vinylloxy)ethanol**, are known in radiation curing technology for their high reactivity. They are often used in conjunction with other chemistries:

- **Cationic Curing:** Vinyl ethers are particularly effective in **cationic UV curing**. They can homopolymerize or copolymerize with other cationic monomers like epoxides, enhancing cure speed and final conversion, especially in challenging conditions like low temperatures or high humidity.
- **Hybrid Curing:** "Vinyl ethers can be used in hybrid curing systems that combine free radical and cationic mechanisms." This allows formulators to tailor coating properties by leveraging the strengths of both chemistries [1].
- **Overcoming Oxygen Inhibition:** The cationic polymerization process is not susceptible to oxygen inhibition, which is a common challenge for free radical acrylic systems. This can lead to better surface cure without the need for nitrogen inerting.

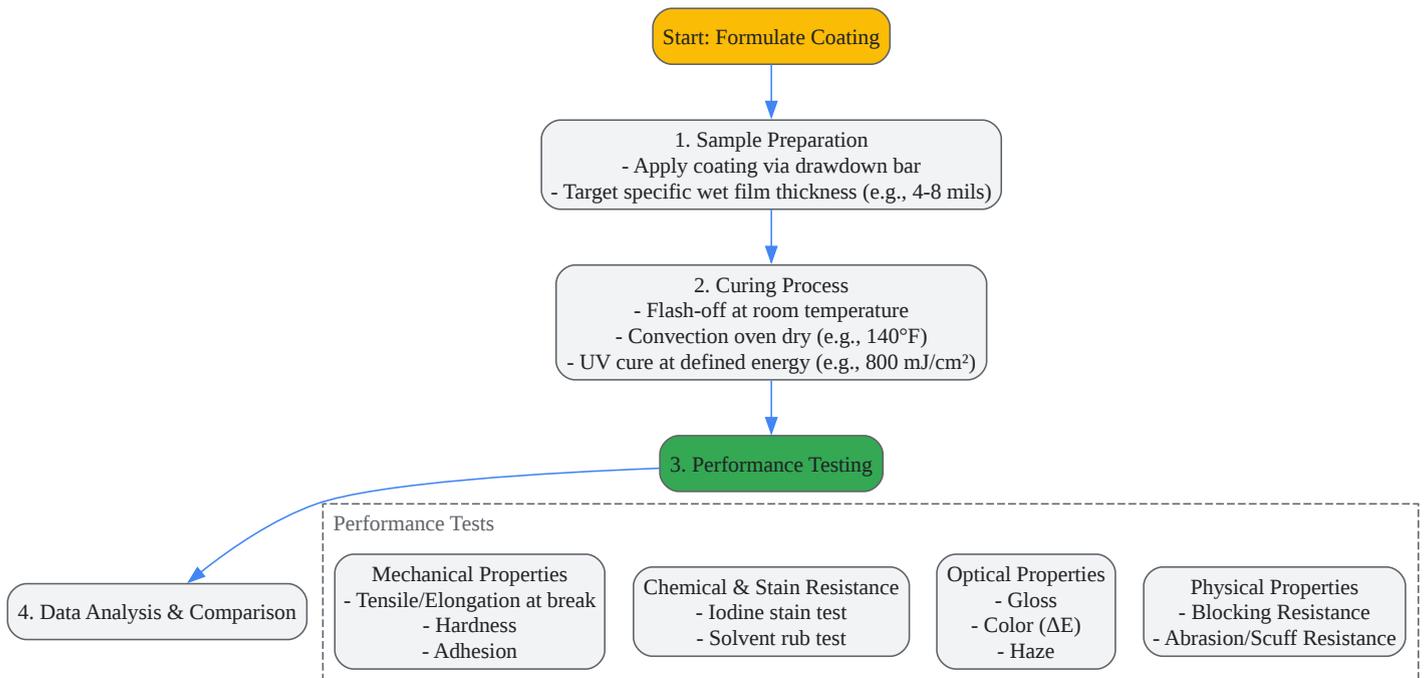
## Comparison of UV Coating Technologies

The table below compares general features of common UV-curable coating technologies. Note that this is a high-level overview, and the performance of **2-(Vinylloxy)ethanol** would need to be evaluated within these contexts.

| Feature              | Free Radical Acrylate  | Cationic (Epoxides, Vinyl Ethers) | Waterbased UV                                      |
|----------------------|--|-----------------------------------|--|
| Cure Speed           | Very Fast  | Fast to Moderate                  | Slower (requires water evaporation) [2]            |
| Shrinkage            | High   | Low                               | Moderate   |
| Oxygen Inhibition    | Yes, can affect surface cure [1]   | No                                | Yes  |
| Typical Properties   | Hard, chemical-resistant [3]   | Flexible, good adhesion           | Can be formulated for high chemical resistance [2] |
| Environmental Impact | Low VOCs, but can contain hazardous chemicals [4]                                  | Low VOCs                          | Low VOCs, generally safer handling [4]             |
| Base Chemistry       | Acrylate functional resins (e.g., Urethane Acrylates, Polyester Acrylates) [3] [1] | Epoxides, Vinyl Ethers            | UV-curable Polyurethane Dispersions (PUDs) [2]     |

## Suggested Experimental Comparison Protocol

To create a meaningful comparison guide for **2-(Vinylloxy)ethanol**, you would need to design experiments benchmarking it against other common reactive diluents. Here is a proposed experimental workflow, synthesized from methodologies found in the search results.



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The specific tests you would run include:

- **Double-Bond Conversion:** Use **Fourier Transform Infrared Spectroscopy (FTIR)** to track the disappearance of the C=C bond peak at  $\sim 1400\text{ cm}^{-1}$  and calculate the degree of cure [1] [5].
- **Mechanical Properties:** Perform tensile tests to determine **elongation at break and modulus**. Use Dynamic Mechanical Analysis (DMA) to determine cross-linking density and glass transition temperature ( $T_g$ ) [1].
- **Chemical and Stain Resistance:** Conduct an **iodine stain test**, where iodine is dropped on the coating, wiped off after one minute, and the resulting yellowing ( $\Delta b$  value) is measured with a spectrophotometer [1]. Resistance to other household chemicals is also key for many applications [2].

- **Physical Performance:** Test **blocking resistance** by clamping two coated panels together soon after curing and checking for sticking after 24 hours [2]. Evaluate **scratch and scuff resistance** using standardized abrasion testers [1].

## How to Proceed

Since the specific data for **2-(Vinyloxy)ethanol** is not available in the public search results I obtained, I suggest you:

- **Consult Specialized Databases:** Search in-depth scientific databases (e.g., SciFinder, Reaxys) for journal articles or patents focusing specifically on "vinyl ether UV curing" or "**2-(Vinyloxy)ethanol**."
- **Review Manufacturer Data Sheets:** Contact chemical suppliers of this monomer, as they often provide detailed technical bulletins and performance data.
- **Conduct Original Experiments:** The most reliable data for a direct comparison would come from designing and conducting your own experimental study, following the protocol outline above.

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## References

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To cite this document: Smolecule. [performance UV-curable coatings 2-(Vinyloxy)ethanol]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b563808#performance-uv-curable-coatings-2-vinyloxy-ethanol>]

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